

L-Valine benzyl ester p-toluenesulfonate salt melting point range

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Compound of Interest

Compound Name: *L*-Valine benzyl ester *p*-toluenesulfonate salt

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Technical Guide: L-Valine Benzyl Ester p-Toluenesulfonate Salt

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and analysis of **L-Valine benzyl ester p-toluenesulfonate salt** (CAS RN: 16652-76-9). This compound is a critical chiral building block and a key intermediate in the synthesis of pharmaceuticals, most notably the angiotensin II receptor blocker, Valsartan.^{[1][2]}

Physicochemical Properties

L-Valine benzyl ester p-toluenesulfonate salt is a white crystalline solid.^{[1][2][3]} Its stability and defined physicochemical characteristics make it well-suited for use in multi-step organic syntheses.^[2] A summary of its key quantitative properties is presented below.

Property	Value	References
Melting Point	160-162 °C	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₉ H ₂₅ NO ₅ S	[2] [6] [7]
Molecular Weight	379.47 g/mol	[2] [5]
Appearance	White crystalline powder	[1] [2] [3] [4]
Specific Rotation [α]	-3.7° ± 0.3° (c=3.2% in Methanol)	[3] [4]
Vapor Pressure	0.0028 mmHg at 25°C	[2] [4]

Experimental Protocols

Synthesis of L-Valine Benzyl Ester p-Toluenesulfonate Salt

A common and patented method for the industrial preparation of **L-Valine benzyl ester p-toluenesulfonate salt** involves the Fischer-Speier esterification of L-Valine with benzyl alcohol, using p-toluenesulfonic acid as a catalyst and toluene as a solvent for azeotropic water removal.[\[8\]](#)[\[9\]](#)

Materials:

- L-Valine
- Benzyl alcohol
- p-Toluenesulfonic acid
- Toluene
- Seed crystals of **L-Valine benzyl ester p-toluenesulfonate salt**

Procedure:

- Charge a reaction vessel with L-Valine, benzyl alcohol, p-toluenesulfonic acid, and toluene. [8]
- Heat the mixture to reflux at a temperature between 100°C and 150°C to facilitate the esterification reaction and remove water via azeotropic distillation.[8]
- Once the reaction is complete, cool the reaction solution to a temperature between 60°C and 90°C.[8]
- Inoculate the solution with seed crystals of **L-Valine benzyl ester p-toluenesulfonate salt** to induce crystallization.[8]
- Cool the solution at a controlled rate of 3°C to 15°C per hour to a final temperature between 0°C and 70°C to promote the growth of uniform crystals.[8]
- Isolate the crystallized product by filtration.
- Wash the isolated crystals with a suitable solvent (e.g., cold toluene) to remove impurities.
- Dry the final product under vacuum.

Determination of Melting Point Range

The melting point of **L-Valine benzyl ester p-toluenesulfonate salt** is determined using a standard capillary melting point apparatus.

Apparatus and Materials:

- Melting point apparatus
- Capillary tubes (closed at one end)
- Finely powdered, dry sample of **L-Valine benzyl ester p-toluenesulfonate salt**
- Thermometer calibrated for melting point determination

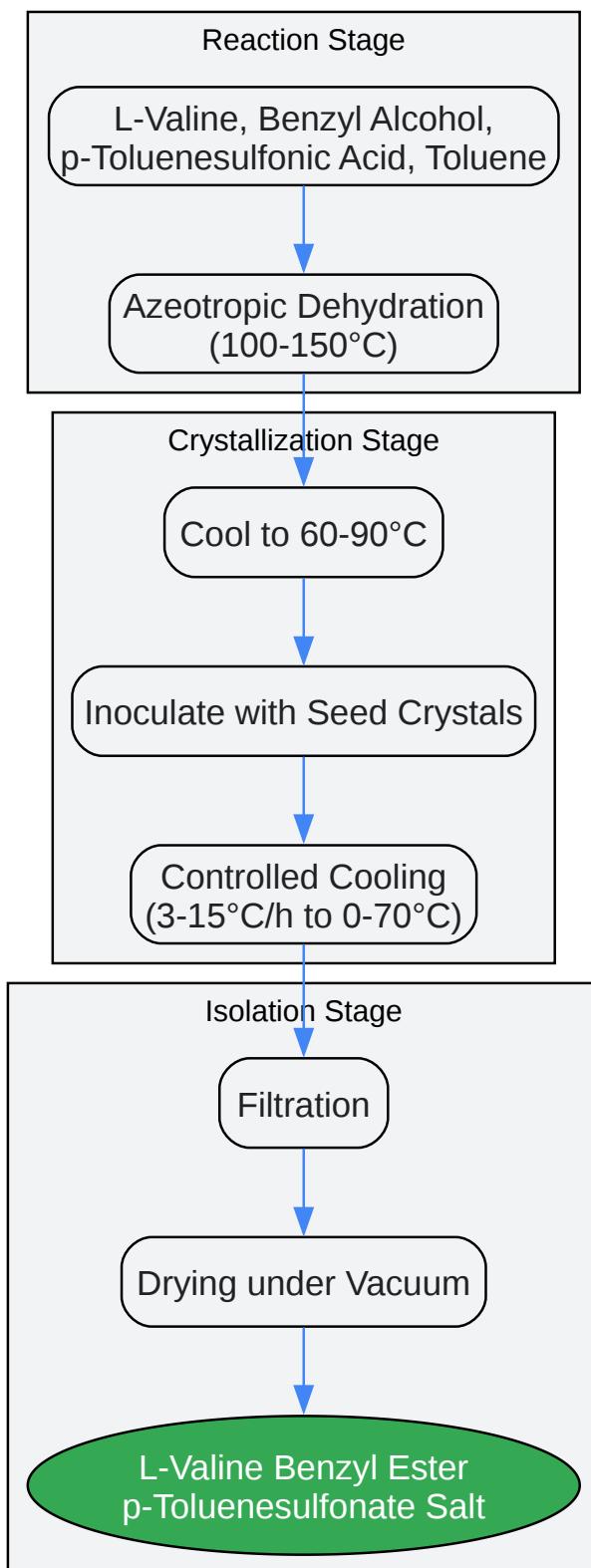
Procedure:

- Ensure the sample is thoroughly dried and finely powdered to allow for uniform packing.

- Pack the dry sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Set the apparatus to heat at a rapid rate until the temperature is approximately 15-20°C below the expected melting point of 160°C.
- Decrease the heating rate to 1-2°C per minute to allow for accurate determination.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Continue heating at the slow rate and record the temperature at which the entire sample has melted into a clear liquid (the completion of melting).
- The recorded range between the onset and completion of melting is the melting point range of the sample.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and isolation of **L-Valine benzyl ester p-toluenesulfonate salt**.

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Caption: Synthesis workflow for **L-Valine benzyl ester p-toluenesulfonate salt**.

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